

Essential Guide to Handling Carbaryl-D3: A Focus on Safety and Compliance

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Compound of Interest

Compound Name: Carbaryl-D3

Cat. No.: B1494596

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount. This document provides immediate, essential safety and logistical information for the handling of **Carbaryl-D3**, a deuterated analog of Carbaryl. The following procedural guidance is designed to ensure the safety of laboratory personnel and to maintain compliance with regulatory standards.

Immediate Safety and Hazard Information

Carbaryl-D3, like its parent compound Carbaryl, is a cholinesterase inhibitor and should be handled with care. It is classified as harmful if swallowed or inhaled, can cause skin and eye irritation, is a suspected carcinogen, and is very toxic to aquatic life.[1][2][3][4]

First Aid Measures:

- Inhalation: Move the individual to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[4][5]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and water.[4][5] If skin irritation occurs, seek medical advice.[5]
- Eye Contact: Rinse cautiously with water for 15-20 minutes, holding the eyelids open.[5][6] Remove contact lenses, if present, after the first 5 minutes and continue rinsing.[5][6] Seek immediate medical attention.[5]

- Ingestion: Do NOT induce vomiting.[7] Rinse mouth and have the person sip a glass of water if they are able to swallow.[1][5] Call a poison control center or doctor immediately for treatment advice.[1][5]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Carbaryl-D3** to minimize exposure:

| PPE Category | Specific Requirements |
|--------------------------|--|
| Hand Protection | Chemically resistant gloves such as Neoprene, Nitrile/butadiene rubber ("nitrile" or "NBR"), or Polyvinyl chloride ("PVC" or "vinyl").[5] |
| Eye/Face Protection | Safety glasses with side shields or chemical splash goggles. A face shield may be required for larger quantities or when there is a splash hazard.[5] |
| Skin and Body Protection | Laboratory coat, long-sleeved shirt, and long pants to prevent skin contact. For larger-scale operations, a chemical-resistant apron or full-body suit may be necessary.[5] |
| Respiratory Protection | Use in a well-ventilated area or under a chemical fume hood.[5][8] If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.[4][9] |

Operational and Disposal Plans

Handling and Storage:

- Wash hands thoroughly after handling and before eating, drinking, or smoking.[1][6]
- Store **Carbaryl-D3** in its original, tightly closed container in a cool, dry, and well-ventilated area.[5][6]

- The storage area should be locked up and inaccessible to unauthorized personnel.[1][2][3][5]
- Avoid contact with heat, sparks, and open flames.[5]

Spill Management:

In the event of a spill, follow these procedures:

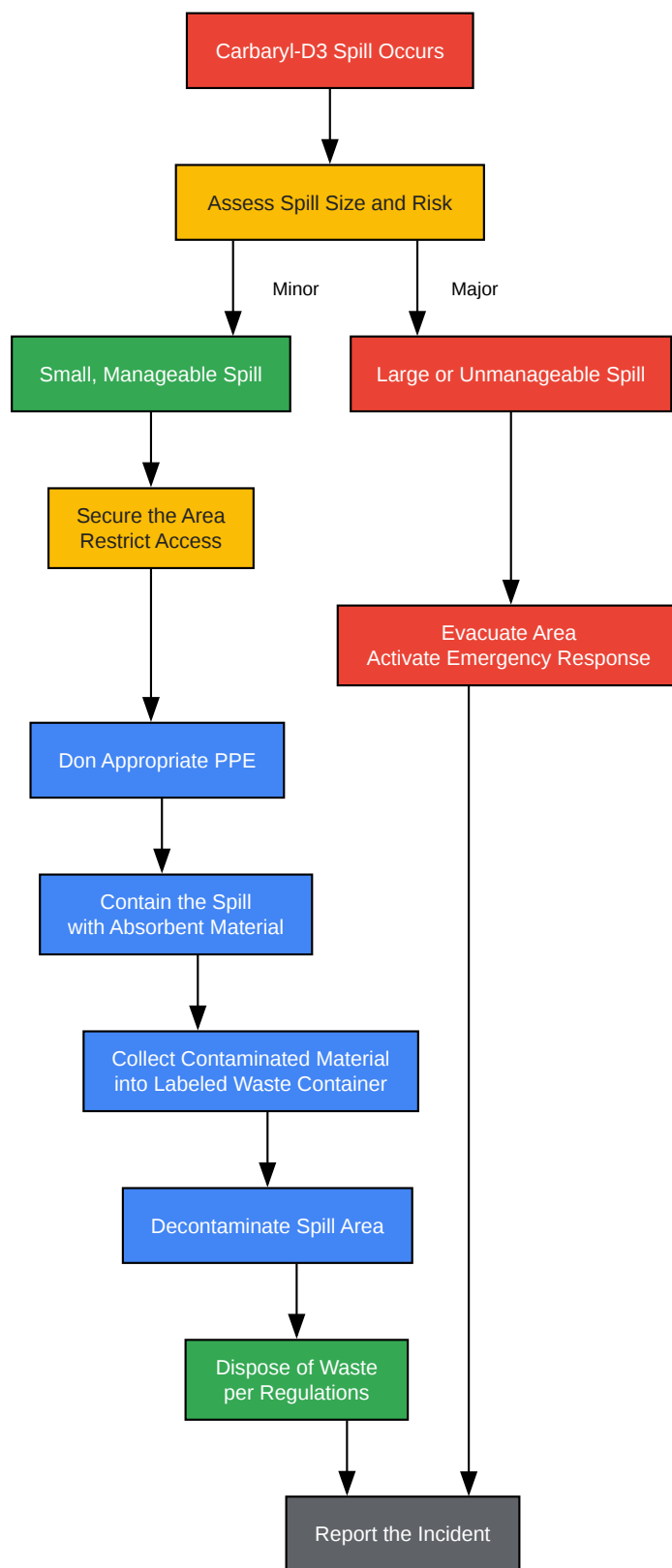
- Evacuate: Immediately clear the area of all non-essential personnel.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: For small spills, use an absorbent material like sand, earth, or vermiculite to absorb the spilled substance.[6]
- Collect: Carefully sweep or scoop up the absorbed material and place it into a labeled, sealable container for disposal.[6]
- Clean: Decontaminate the spill area with a suitable cleaning agent and rinse with water.[6]
- Report: Report the spill to the appropriate safety officer or department.

Disposal Plan:

- All waste materials, including contaminated PPE and spill cleanup materials, must be disposed of as hazardous waste.
- Wastes should be disposed of at an approved waste disposal facility.[1][6]
- Follow all local, state, and federal regulations for the disposal of chemical waste.[6]
- For empty containers, triple rinse or use an equivalent method, and then offer for recycling if available, or puncture and dispose of in a sanitary landfill.[1][6]

Emergency Workflow for Carbaryl-D3 Spill

The following diagram outlines the logical workflow for responding to a **Carbaryl-D3** spill in a laboratory setting.



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Caption: Workflow for handling a **Carbaryl-D3** spill.

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References

- 1. labelsds.com [labelsds.com]
- 2. bg.cpachem.com [bg.cpachem.com]
- 3. southernag.com [southernag.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. carovail.com [carovail.com]
- 6. rochester-mn.safepersonnelsds.com [rochester-mn.safepersonnelsds.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. heiniger.com.au [heiniger.com.au]
- 9. kiwicare.co.nz [kiwicare.co.nz]
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